

# Essential Guide to the Proper Disposal of Barasertib-HQPA

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## Compound of Interest

Compound Name: Barasertib-HQPA

CAS No.: 1218904-24-5

Cat. No.: B7882032

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This document provides comprehensive guidance on the safe handling and disposal of **Barasertib-HQPA**, a potent and selective Aurora B kinase inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. As **Barasertib-HQPA** is an antineoplastic agent that inhibits cell function, it should be handled as a cytotoxic substance.[1]

## Immediate Safety and Handling Precautions

**Barasertib-HQPA** is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2] All personnel handling this compound must wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[2] Work should be conducted in a well-ventilated area, such as a chemical fume hood.[2]

Key Safety Information:

Hazard Statement	Precautionary Measures
H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product. P330: Rinse mouth.[2]
H315: Causes skin irritation	P264: Wash hands thoroughly after handling. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P362+P364: Take off contaminated clothing and wash it before reuse. [2]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2]

## Step-by-Step Disposal Procedures for Barasertib-HQPA

The disposal of **Barasertib-HQPA** and any materials contaminated with it must follow the protocols for cytotoxic waste.[1][3] Disposal must be in accordance with local, state, and federal regulations.[2]

- Segregation at the Point of Generation: Immediately after use, all waste contaminated with **Barasertib-HQPA** must be segregated from other laboratory waste streams.[4] This includes unused compound, stock solutions, contaminated labware (e.g., pipette tips, tubes, flasks), and contaminated PPE.
- Waste Containers:

- Sharps: All contaminated sharps, such as needles, syringes, and glass vials, must be placed in a designated, puncture-proof sharps container for cytotoxic waste.[5] These containers are typically color-coded (e.g., purple-lidded or red) and clearly labeled with the cytotoxic symbol.[1][3][5]
- Solid Waste: Non-sharp solid waste, including contaminated gloves, gowns, bench paper, and plasticware, should be collected in a leak-proof container lined with a designated cytotoxic waste bag (often purple or red).[3][4][5] The container must be clearly labeled as "Cytotoxic Waste".[5]
- Liquid Waste: Unused stock solutions or aqueous waste containing **Barasertib-HQPA** should be collected in a sealed, leak-proof, and clearly labeled container designated for cytotoxic chemical waste. Avoid mixing with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Storage Pending Disposal: Store cytotoxic waste containers in a secure, designated area away from general laboratory traffic.[6] The storage area should be clearly marked with a cytotoxic hazard symbol.
- Final Disposal: The final disposal of cytotoxic waste is typically managed by a licensed hazardous waste disposal contractor.[3] The primary method of disposal for cytotoxic waste is high-temperature incineration or chemical neutralization.[1] Contact your institution's EHS office to arrange for the pickup and disposal of **Barasertib-HQPA** waste.

## Experimental Protocols and Data

### Spill Decontamination:

In the event of a spill, evacuate the area and prevent further spread. Absorb liquid spills with a finely-powdered, liquid-binding material such as diatomite or universal binders.[2]

Decontaminate surfaces by scrubbing with alcohol.[2] All materials used for spill cleanup must be disposed of as cytotoxic waste.[5]

### Solubility Data for Stock Preparation:

Solvent	Solubility
DMSO	$\geq 22$ mg/mL (43.34 mM)[7], 94 mg/mL (185.2 mM)[8], 100 mg/mL (197.02 mM)[9]
Ethanol	3 mg/mL (5.91 mM) (Sonication recommended) [8]
Water	$< 1$ mg/mL (insoluble or slightly soluble)[8]

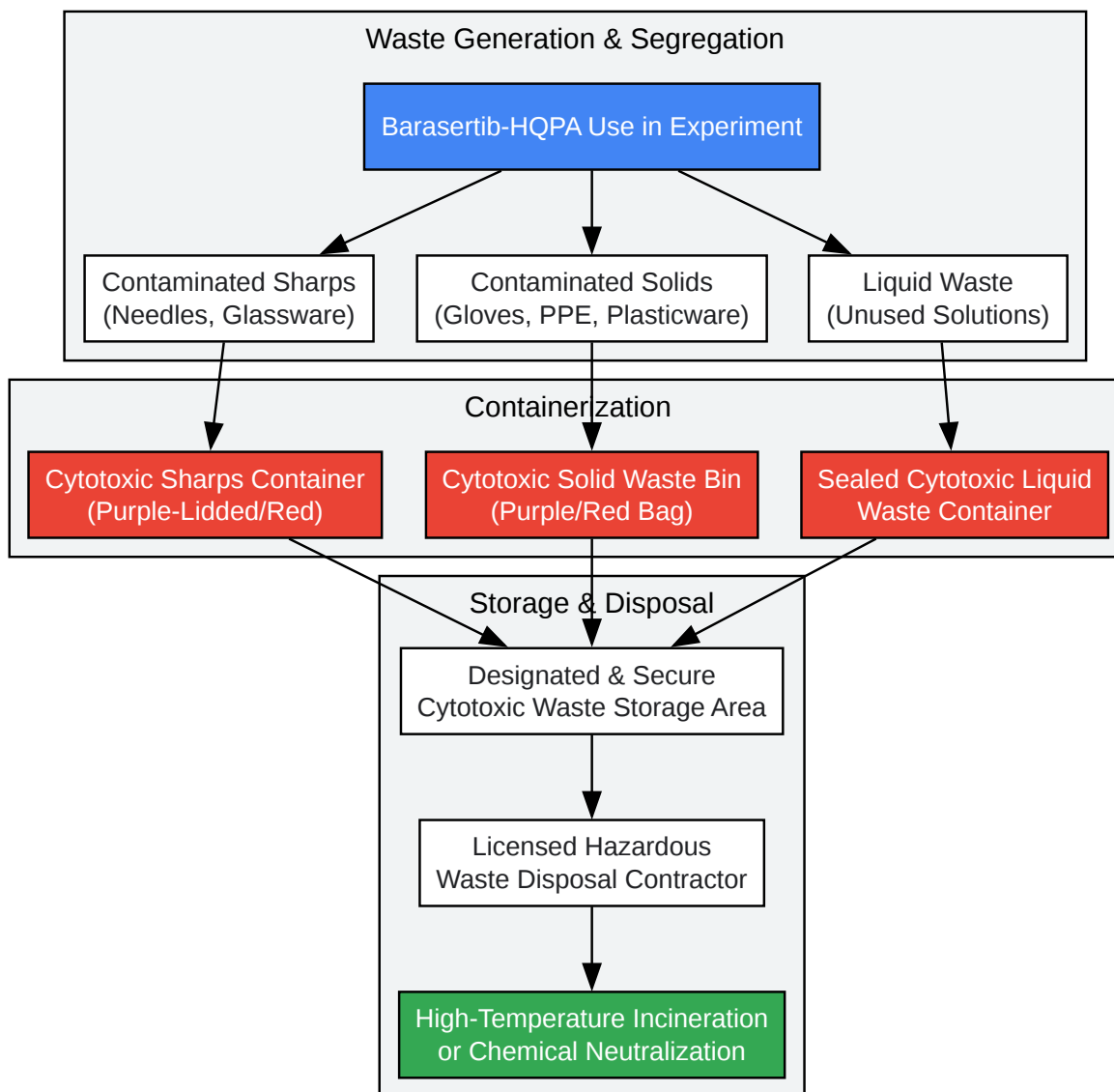
Storage of Stock Solutions:

Stock solutions of **Barasertib-HQPA** in a solvent can be stored at  $-80^{\circ}\text{C}$  for up to one year.[8]

The powder form is stable for up to three years when stored at  $-20^{\circ}\text{C}$ .[8]

## Disposal Workflow Diagram

The following diagram illustrates the general workflow for the proper disposal of **Barasertib-HQPA** waste.



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Caption: Workflow for the proper disposal of **Barasertib-HQPA** waste.

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